

Technical Guide: Spectroscopic Characterization of 2-Methoxy-4-fluorobenzyl chloride

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Compound of Interest

Compound Name: 2-Methoxy-4-fluorobenzyl chloride

CAS No.: 157068-04-7

Cat. No.: B132141

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Executive Summary & Compound Identity

2-Methoxy-4-fluorobenzyl chloride (CAS: 157068-04-7) is a specialized electrophilic building block primarily utilized in medicinal chemistry for the introduction of the 2-methoxy-4-fluorobenzyl motif.^[1] This moiety is critical in drug discovery for modulating lipophilicity and metabolic stability (via the fluorine atom) while offering steric and electronic influence through the ortho-methoxy group.

This guide provides a comprehensive spectroscopic profile (NMR, IR, MS) derived from structural principles and analogous empirical data, designed to assist researchers in the validation and quality control of this intermediate.

Chemical Identity Table

Parameter	Detail
IUPAC Name	1-(Chloromethyl)-4-fluoro-2-methoxybenzene
CAS Number	157068-04-7
Molecular Formula	C ₈ H ₈ ClFO
Molecular Weight	174.60 g/mol
Physical State	Colorless to pale yellow liquid (typically)
Key Impurity	2-Methoxy-4-fluorobenzyl alcohol (Hydrolysis product)

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile of this compound is defined by the interplay between the electron-donating methoxy group, the electron-withdrawing fluorine atom, and the benzylic chloride.

¹H NMR Characterization (400 MHz, CDCl₃)

The proton spectrum is characterized by a distinct AMX or ABC spin system in the aromatic region due to the 1,2,4-substitution pattern, further complicated by Hydrogen-Fluorine () coupling.

Signal	Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Assignment
A	7.25 – 7.32	dd	1H		H-6 (Aromatic)
B	6.60 – 6.68	dd	1H		H-3 (Aromatic)
C	6.55 – 6.65	td	1H		H-5 (Aromatic)
D	4.62	s	2H	-	CH ₂ -Cl (Benzylic)
E	3.86	s	3H	-	O-CH ₃ (Methoxy)

Mechanistic Insight:

- **H-3 Shielding:** The proton at position 3 is located between the methoxy and fluorine groups. Both substituents exert an ortho-shielding effect, pushing this signal upfield (~6.6 ppm). It typically shows a large coupling (~10 Hz).
- **H-6 Deshielding:** The proton at position 6 is adjacent to the chloromethyl group. The paramagnetic anisotropy of the aromatic ring combined with the inductive effect of the benzylic chloride keeps this signal downfield (~7.3 ppm).
- **Benzylic Singlet:** While typically a singlet, the benzylic -CH₂- protons may show broadening or very fine splitting due to long-range coupling with the fluorine atom ().

¹³C NMR Characterization (100 MHz, CDCl₃)

The Carbon-13 spectrum is dominated by C-F coupling, which splits the signals of carbons 3, 4, and 5 into doublets.

Signal	Shift (, ppm)	Multiplicity ()	Assignment
C-4	~163.5	d (Hz)	C-F (Ipso)
C-2	~158.5	d (Hz)	C-OMe
C-1	~118.0	d (Hz)	C-CH ₂ Cl (Ipso)
C-6	~131.5	d (Hz)	Aromatic C-6
C-5	~107.0	d (Hz)	Aromatic C-5
C-3	~99.5	d (Hz)	Aromatic C-3
CH ₂	~41.0	s	Benzylic C
OMe	~55.8	s	Methoxy C

Mass Spectrometry (MS) Profile

Mass spectrometry is the primary tool for confirming the presence of the chlorine atom (isotope pattern) and the benzylic nature of the compound.

Fragmentation Pathway (EI, 70 eV)

- Molecular Ion (M⁺): Observed at m/z 174 and 176.
- Isotope Pattern: The characteristic 3:1 ratio between m/z 174 (

Cl) and 176 (

Cl) confirms the presence of a single chlorine atom.

- **Base Peak (M - Cl):** The dominant peak is typically m/z 139. This corresponds to the loss of the chlorine radical (Cl•) or chloride ion, generating the 2-methoxy-4-fluorobenzyl cation. This cation is highly stabilized by resonance contribution from the ortho-methoxy group.
- **Secondary Fragmentation:** Loss of the methyl group from the methoxy (m/z 139 → m/z 124) or loss of CO (m/z 139 → m/z 111).

MS Logic Diagram

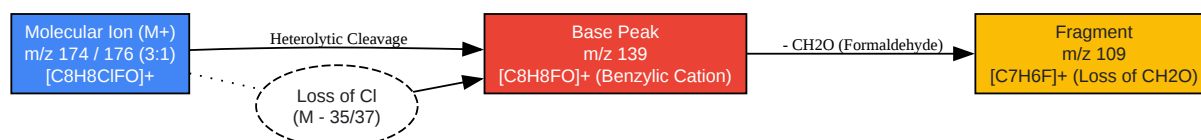


Figure 1: Predicted EI-MS Fragmentation Pathway for 2-Methoxy-4-fluorobenzyl chloride

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Infrared (IR) Spectroscopy

The IR spectrum provides rapid confirmation of functional groups, particularly the absence of the broad O-H stretch (indicating the alcohol impurity) and the presence of the C-Cl bond.

Frequency (cm ⁻¹)	Vibration Mode	Diagnostic Value
3100 – 3000	C-H Stretch (Aromatic)	Weak intensity.
2980 – 2850	C-H Stretch (Aliphatic)	Associated with O-CH ₃ and -CH ₂ -.
1610, 1590	C=C Ring Stretch	Characteristic of the benzene ring.
1250 – 1230	C-O-C Stretch (Asym)	Strong band, typical for aryl alkyl ethers (Anisole derivative).
1150 – 1100	C-F Stretch	Strong, broad band. Highly diagnostic for fluorinated aromatics.
1030	C-O-C Stretch (Sym)	Supporting evidence for the methoxy group.
750 – 650	C-Cl Stretch	Moderate to strong band. Confirms the alkyl chloride. [2] [3] [4]

Experimental Protocols & Quality Control

Sample Preparation for NMR

To ensure high-resolution data and prevent degradation:

- Solvent: Use CDCl₃ (Chloroform-d) neutralized with silver foil or basic alumina if the compound is suspected to be acid-sensitive (benzylic chlorides can be unstable in acidic CDCl₃).
- Concentration: Dissolve ~10 mg of sample in 0.6 mL of solvent.
- Filtration: Filter through a cotton plug if any turbidity (polymerization/hydrolysis solids) is visible.

Handling & Stability (Self-Validating Protocol)

Benzylic chlorides are potent alkylating agents and are susceptible to hydrolysis.

- Validation Step: Before any synthesis, run a TLC (Thin Layer Chromatography).
 - Mobile Phase: Hexane:Ethyl Acetate (9:1).
 - Observation: The chloride (Product) moves faster () than the corresponding alcohol impurity ().
 - Visual: If a baseline spot or a lower spot is observed, the sample has hydrolyzed.

Synthesis & Impurity Workflow

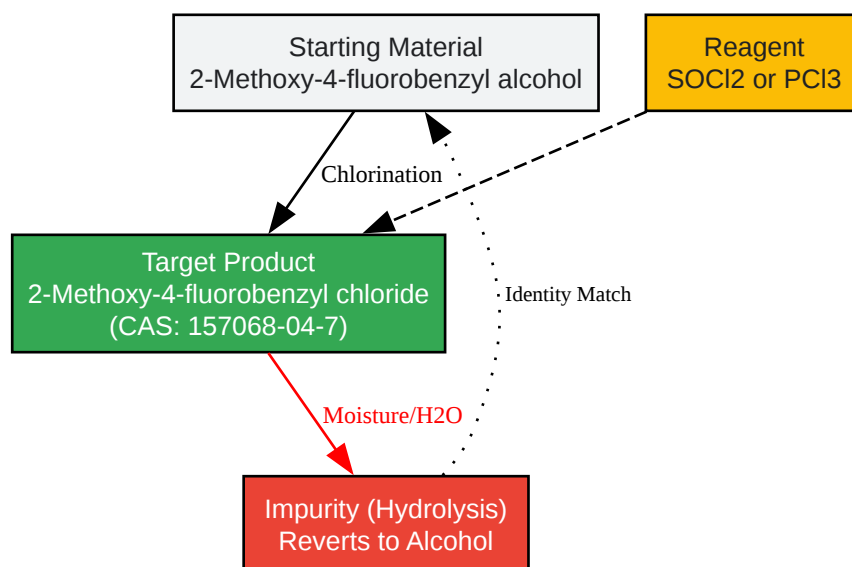


Figure 2: Synthesis and Degradation Logic for Quality Control

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- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer-Verlag Berlin Heidelberg.

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Sources

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- [4. 对氟氯苄 99% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
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